

# Personal protective equipment for handling Taltirelin

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## Compound of Interest

Compound Name: Taltirelin

Cat. No.: B1682926

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## Essential Safety and Handling of Taltirelin

For researchers, scientists, and drug development professionals, ensuring safe handling of **Taltirelin** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize exposure and ensure a safe laboratory environment.

**Taltirelin** is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Adherence to the following guidelines is critical to mitigate these risks.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the required protective equipment when handling **Taltirelin**.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side-shields.[1]
Hand Protection	Protective Gloves	Impervious gloves are required.[1] It is good practice to inspect gloves before use and remove them carefully to avoid skin contamination.
Body Protection	Impervious Clothing	A protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs is recommended.[1][2]
Respiratory Protection	Suitable Respirator	A NIOSH-certified N95 or N100 respirator should be used when there is a risk of generating airborne powder or aerosols.[3]

## Occupational Exposure Limits

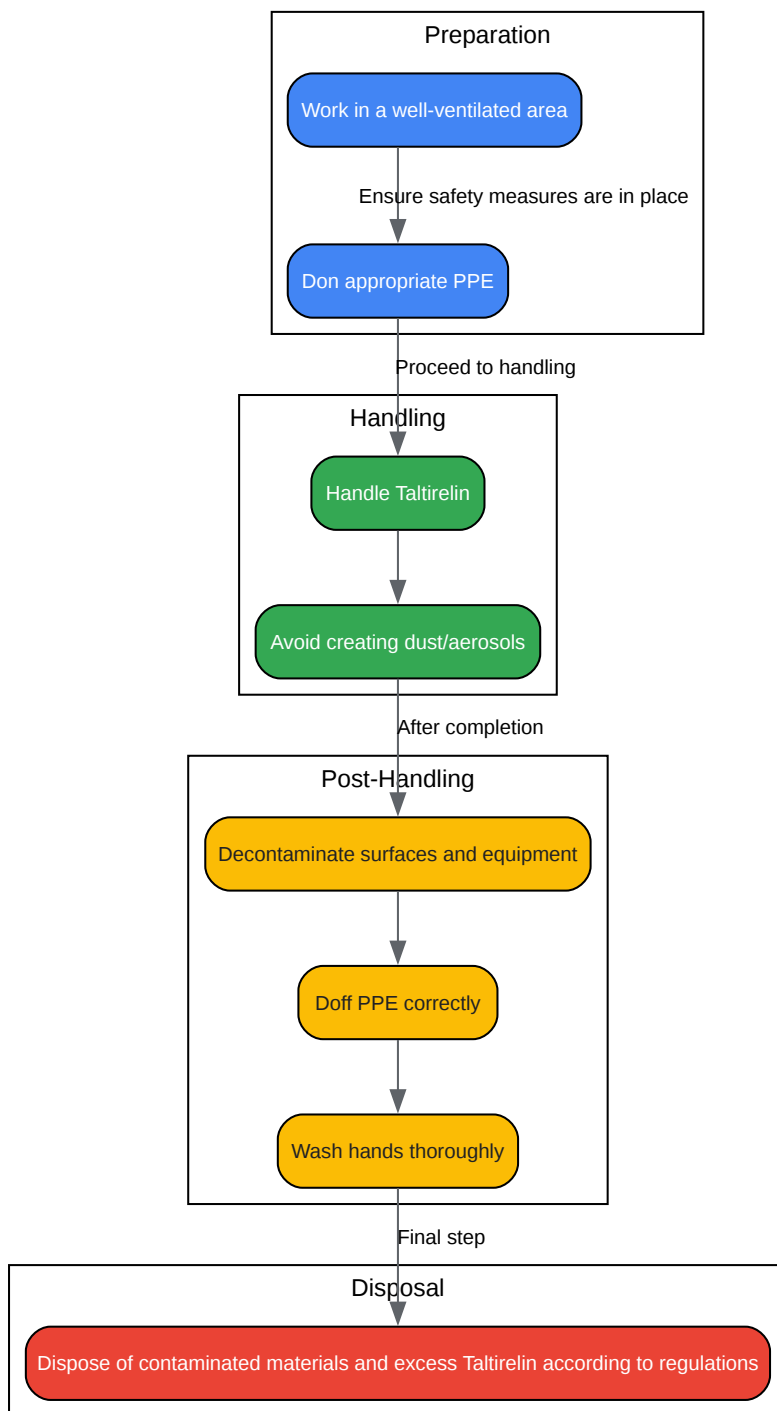
There are currently no established occupational exposure limit values for **Taltirelin**.<sup>[1]</sup>

Therefore, it is crucial to handle it with engineering controls and personal protective equipment to minimize any potential exposure.

## Handling and Operational Workflow

Proper handling procedures are essential to prevent contamination and accidental exposure. The following workflow outlines the key steps for safely working with **Taltirelin**.

## Taltirelin Handling and Disposal Workflow

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